

# BMS-794833 solubility issues and best solvents

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## Compound of Interest

Compound Name: BMS-794833

Cat. No.: B606251

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## BMS-794833 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility, handling, and application of **BMS-794833**, a potent inhibitor of c-Met and VEGFR2.

## Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the best solvent for dissolving **BMS-794833** for in vitro studies?

A1: The recommended solvent for preparing stock solutions of **BMS-794833** for in vitro experiments is Dimethyl Sulfoxide (DMSO).<sup>[1][2][3][4][5][6]</sup> The compound is highly soluble in DMSO, with reported concentrations ranging from 17 mg/mL to over 100 mg/mL.<sup>[1][2][3][5]</sup> For cell-based assays, a common practice is to prepare a concentrated stock solution in DMSO (e.g., 10 mM) and then dilute it further with the appropriate cell culture medium to the desired final concentration.<sup>[1][4]</sup>

Q2: I am observing precipitation or low solubility of **BMS-794833** in DMSO. What could be the cause?

A2: If you are experiencing solubility issues in DMSO, the most likely cause is the presence of moisture. DMSO is hygroscopic, meaning it readily absorbs moisture from the air, which can significantly reduce the solubility of compounds like **BMS-794833**.<sup>[1][2]</sup> Always use fresh,

anhydrous, or newly opened DMSO to prepare your stock solutions.[1][2] If solubility issues persist, gentle warming to 37°C or brief sonication can help facilitate dissolution.[6]

Q3: Is **BMS-794833** soluble in aqueous solutions like water or PBS?

A3: No, **BMS-794833** is practically insoluble in water and ethanol.[1][4][5] Direct dissolution in aqueous buffers like PBS is not recommended and will likely result in precipitation. For cell culture experiments, a high-concentration DMSO stock must first be prepared and then diluted to the final working concentration in your aqueous culture medium.

Q4: How should I prepare **BMS-794833** for in vivo animal studies?

A4: Direct injection of a DMSO stock solution is not suitable for in vivo studies. A specific formulation using co-solvents is required. A common method involves a multi-step procedure:

- First, dissolve the compound in DMSO to create a concentrated stock.
  - Sequentially add and mix co-solvents such as PEG300 and Tween-80.
  - Finally, add a saline or aqueous solution to reach the desired final volume and concentration.
- [1][2] It is crucial to prepare this working solution freshly on the day of use.[2]

Q5: How should I store the solid compound and my DMSO stock solutions?

A5:

- Solid Powder: Store the lyophilized powder at -20°C for long-term stability (up to 3-4 years).  
[1][2][3]
- Stock Solutions: Aliquot your DMSO stock solution into single-use vials to avoid repeated freeze-thaw cycles.[1][5] Store these aliquots at -80°C for up to 1-2 years or at -20°C for up to 1 month.[1][2][5]

## Solubility Data

The following table summarizes the solubility of **BMS-794833** in various solvents based on available data.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 100 mg/mL[2]	213.29 mM[2]	Highly soluble. Use of fresh, anhydrous DMSO is critical as moisture can reduce solubility.[1][2]
94 mg/mL[1][4]	200.49 mM[1][4]		
85 mg/mL[5]	181.29 mM[5]		
17 mg/mL[3]	~36.26 mM		
DMF	17 mg/mL[3]	~36.26 mM	
Water	Insoluble[1][5]	-	
Ethanol	Insoluble[1][5]	-	

Molecular Weight of **BMS-794833**: 468.84 g/mol [1][2][3]

## Experimental Protocols

### Protocol 1: Preparation of Stock Solution for In Vitro Assays

- Objective: To prepare a 10 mM stock solution of **BMS-794833** in DMSO.
- Materials: **BMS-794833** powder, anhydrous DMSO.
- Procedure:
  - Calculate the required mass of **BMS-794833** for your desired volume. For 1 mL of a 10 mM solution, you will need 4.69 mg.
  - Add the calculated amount of **BMS-794833** to a sterile microcentrifuge tube.

- Add the corresponding volume of anhydrous DMSO.
- Vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be applied if needed.
- Aliquot the stock solution into single-use tubes and store at -80°C.

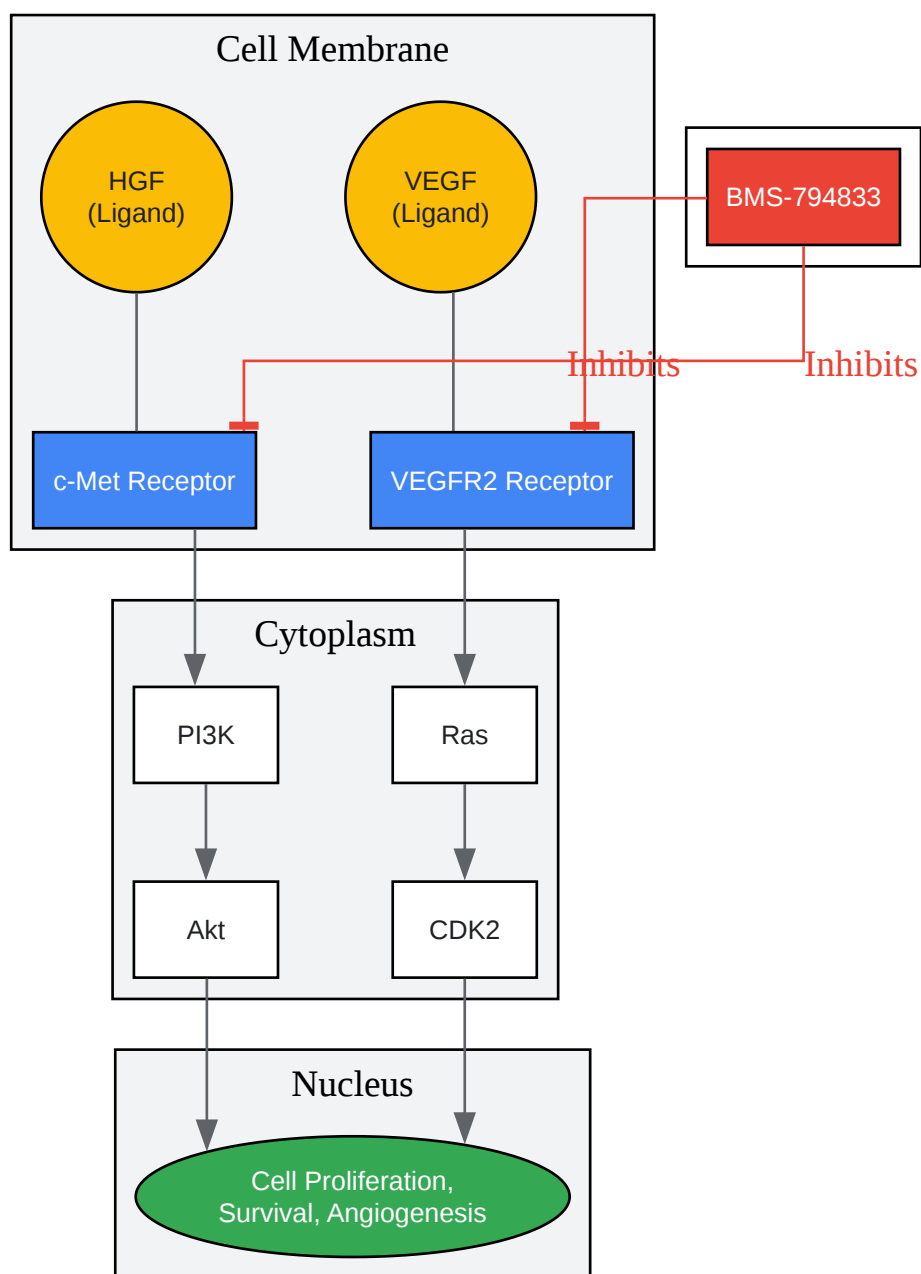
## Protocol 2: Preparation of Working Solution for In Vivo Administration

- Objective: To prepare a clear, injectable solution for animal dosing (e.g.,  $\geq 2.5$  mg/mL).[2]
- Materials: **BMS-794833**, DMSO, PEG300, Tween-80, Saline.
- Procedure (Example Formulation: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline):[2]
  - Prepare a concentrated stock solution of **BMS-794833** in DMSO (e.g., 25 mg/mL).
  - To prepare 1 mL of the final formulation, begin with 100  $\mu$ L of the DMSO stock solution.
  - Add 400  $\mu$ L of PEG300 and mix until the solution is clear.
  - Add 50  $\mu$ L of Tween-80 and mix again until clear.
  - Add 450  $\mu$ L of saline to bring the total volume to 1 mL. Mix thoroughly.
  - This protocol should yield a clear solution with a solubility of at least 2.5 mg/mL.[2] Use this formulation immediately after preparation.[2]

## Visualizations

### Signaling Pathway Inhibition

**BMS-794833** is a potent, ATP-competitive inhibitor of the c-Met and VEGFR2 receptor tyrosine kinases.[1][5][7] It also shows inhibitory activity against Ron, Axl, and Flt3.[1][3] By blocking these receptors, it disrupts downstream signaling cascades involved in cell proliferation, survival, and angiogenesis, such as the PI3K/Akt and Ras pathways.[8][9][10]

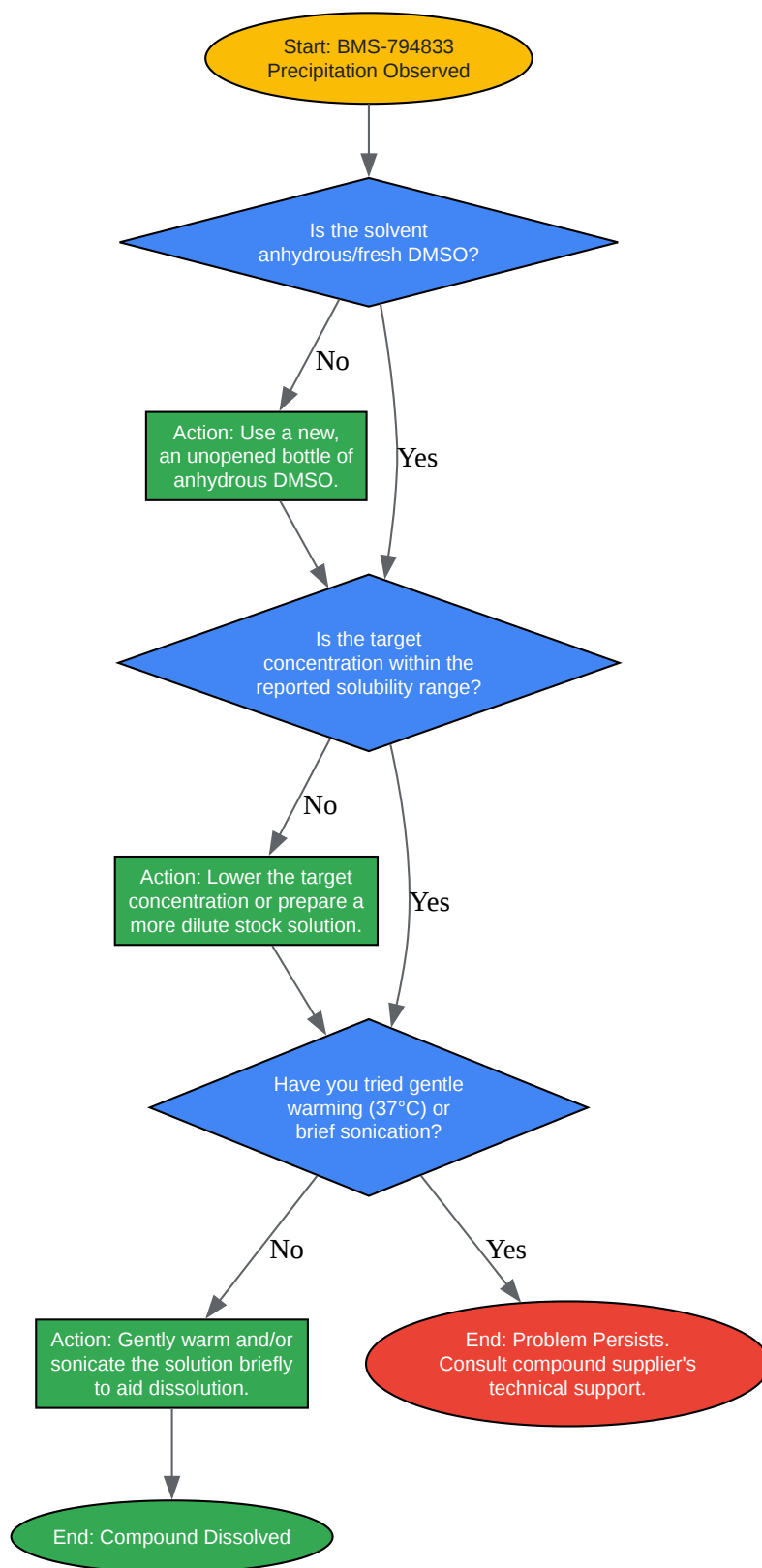


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Caption: **BMS-794833** inhibits c-Met and VEGFR2 signaling pathways.

## Troubleshooting Workflow for Solubility Issues

If you encounter problems dissolving **BMS-794833**, follow this logical workflow to identify and solve the issue.

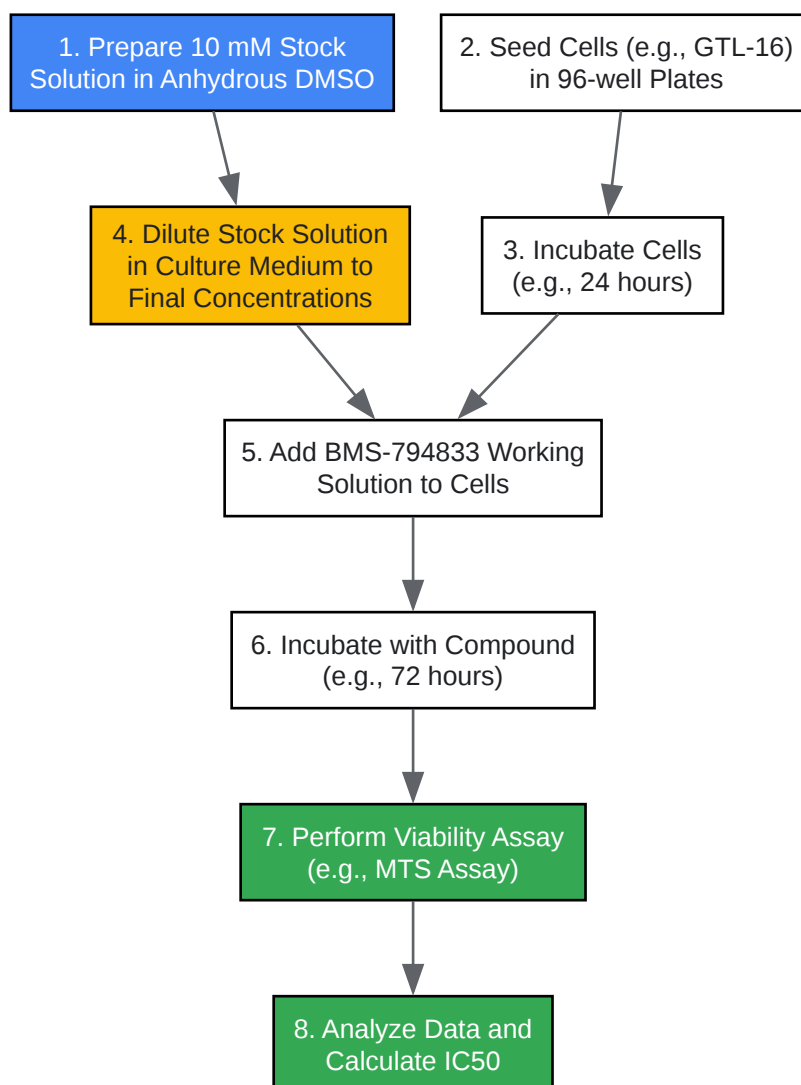


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Caption: Troubleshooting workflow for **BMS-794833** solubility issues.

## In Vitro Experimental Workflow

This diagram outlines a typical workflow for using **BMS-794833** in a cell-based proliferation assay.



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Caption: General workflow for an in vitro cell proliferation assay.

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- To cite this document: BenchChem. [BMS-794833 solubility issues and best solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606251#bms-794833-solubility-issues-and-best-solvents]

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